An In-depth Technical Guide to the Synthesis of 2-Mesitylacetyl Chloride

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Compound of Interest

Compound Name:	*2-Mesitylacetyl chloride*
CAS No.:	*52629-46-6*
Cat. No.:	*B1366829*

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Introduction

2-Mesitylacetyl chloride, also known as 2,4,6-trimethylphenylacetyl chloride (CAS No: 52629-46-6), is a highly valuable and reactive intermediate in the field of organic synthesis.[1][2] Its structure, featuring a sterically hindered acyl chloride moiety attached to a mesitylene ring, makes it a unique building block for introducing the mesitylacetyl group into complex molecules. This functionality is of significant interest to researchers in drug development and the broader chemical industry, where it can be used in acylation reactions to synthesize novel pharmaceutical intermediates, dyes, and fragrances.[1][2]

This technical guide provides a comprehensive overview of a reliable and well-established synthetic route to **2-Mesitylacetyl chloride**. The narrative is structured to not only provide a step-by-step protocol but to elucidate the underlying chemical principles and the rationale behind key experimental choices. The synthesis is logically divided into two primary stages: first, the preparation of the requisite precursor, 2-Mesitylacetic acid, from commercially available starting materials; and second, the final conversion of this carboxylic acid to the target acyl chloride.

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Part 1: Synthesis of the Precursor: 2-Mesitylacetic Acid

The most direct pathway to **2-Mesitylacetyl chloride** is via the chlorination of its corresponding carboxylic acid, 2-Mesitylacetic acid (CAS No: 4408-60-0).[3][4] As this precursor is not always readily available in bulk, a robust synthesis from mesitylene is a critical first step. The following multi-step procedure, adapted from the trusted repository Organic Syntheses, provides a reliable method for its preparation.[5] This route systematically builds the acetic acid sidechain onto the mesitylene core.[6]

Logical Workflow for 2-Mesitylacetic Acid Synthesis

The synthesis begins with the functionalization of mesitylene via chloromethylation, followed by a nucleophilic substitution to introduce a nitrile group, which is then hydrolyzed to the desired carboxylic acid.

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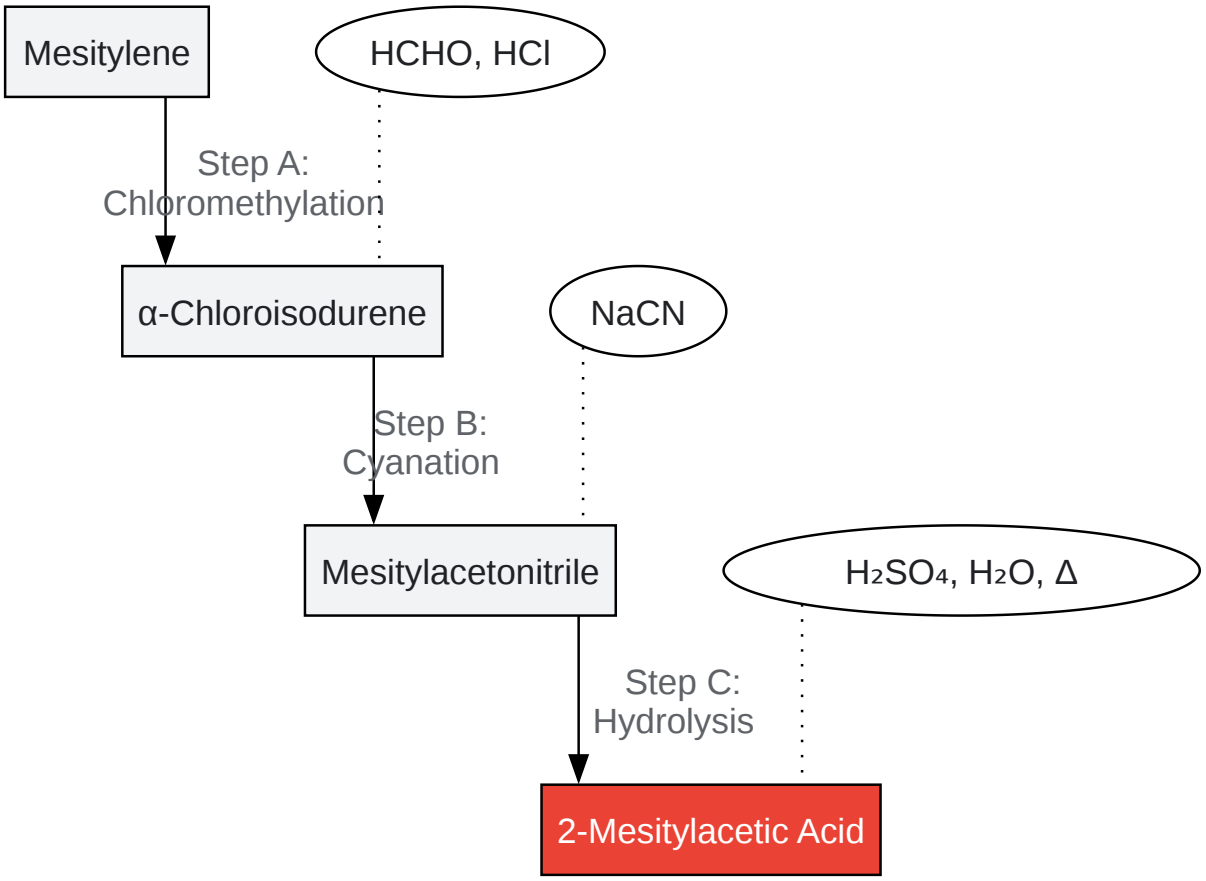

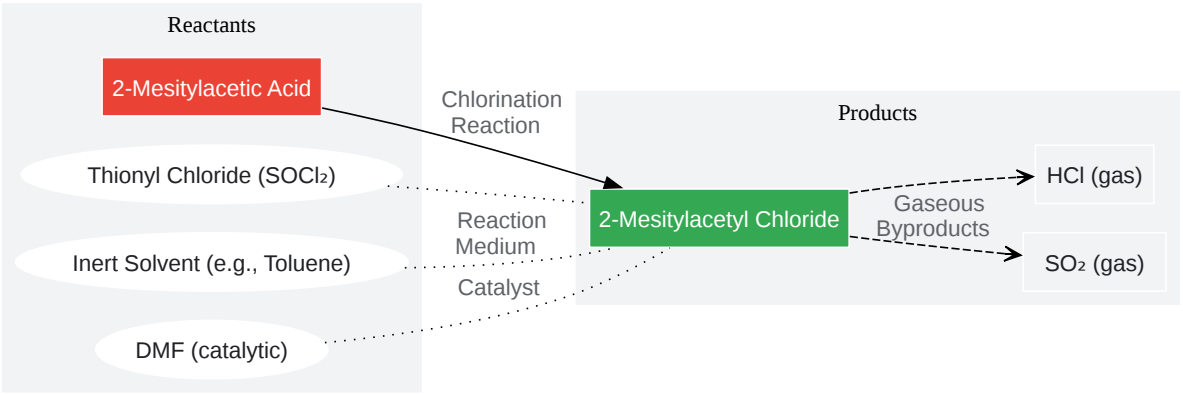

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Caption: Synthesis of **2-Mesitylacetyl chloride** from its carboxylic acid precursor.

Experimental Protocol: 2-Mesitylacetyl Chloride

This protocol is adapted from established procedures for acyl chloride synthesis. [7][8]Safety Note: Thionyl chloride is corrosive and reacts violently with water. This procedure must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn. All glassware must be thoroughly dried before use.

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser (fitted with a calcium chloride drying tube or gas outlet to a scrubber), and a dropping funnel, place 2-Mesitylacetic acid (e.g., 50 g, 0.28 mol).
- Add an inert solvent such as toluene (200 mL) and a catalytic amount of N,N-dimethylformamide (DMF, ~0.5 mL). [7]3. Stir the mixture to form a suspension.
- Slowly add thionyl chloride (e.g., 26 mL, 42.5 g, 0.36 mol, ~1.3 equivalents) to the suspension via the dropping funnel over 30 minutes. Gas evolution (SO_2 and HCl) will be observed.
- After the addition is complete, heat the reaction mixture to a gentle reflux (approximately 70-80°C) and maintain for 2-3 hours, or until gas evolution ceases. The solution should become clear.
- Allow the reaction mixture to cool to room temperature.
- Remove the excess thionyl chloride and the solvent under reduced pressure using a rotary evaporator. It is crucial to use a trap cooled with dry ice/acetone or liquid nitrogen to capture the volatile and corrosive thionyl chloride.
- The crude **2-Mesitylacetyl chloride** can be purified by vacuum distillation (b.p. ~130°C at 10 Torr) to yield a colorless to pale yellow liquid. [2]

Data Presentation: Reagent Summary

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Reagent	Formula	Molar Mass (g/mol)	Amount (g)	Moles (mol)	Molar Ratio
2-Mesitylacetic Acid	$C_{11}H_{14}O_2$	178.23	50.0	0.28	1.0
Thionyl Chloride	$SOCl_2$	118.97	42.5	0.36	~1.3
Toluene	C_7H_8	92.14	200 mL	-	Solvent
DMF	C_3H_7NO	73.09	~0.5 mL	-	Catalyst

Conclusion

The synthesis of **2-Mesitylacetyl chloride** is reliably achieved through a two-stage process commencing with the construction of the 2-Mesitylacetic acid precursor from mesitylene, followed by its efficient chlorination using thionyl chloride. The choice of thionyl chloride is justified by its high reactivity and the convenient removal of its gaseous byproducts, which simplifies the purification of the final product. [9][10]This guide provides a scientifically grounded and detailed protocol, empowering researchers and drug development professionals to confidently produce this valuable synthetic intermediate for a wide range of applications.

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